

# A Technical Guide to the Solubility of Diallyl Maleate in Common Organic Solvents

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## Compound of Interest

Compound Name: Diallyl maleate

Cat. No.: B213036

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## Introduction

**Diallyl maleate** (CAS No. 999-21-3), with the molecular formula  $C_{10}H_{12}O_4$ , is a colorless to pale yellow liquid recognized for its utility as a crosslinking agent and monomer in polymer chemistry.<sup>[1][2]</sup> Its applications span the production of durable polyester resins, adhesives, and ion exchange resins.<sup>[1][3]</sup> Understanding the solubility of **diallyl maleate** in various organic solvents is critical for its effective use in synthesis, formulation, and purification processes. This guide provides a consolidated overview of its solubility characteristics, supported by available data and general principles of chemical interactions.

## Solubility Profile of Diallyl Maleate

The solubility of a compound is dictated by its molecular structure and the physicochemical properties of the solvent. **Diallyl maleate** is a diester containing both polar (ester groups) and non-polar (allyl groups and hydrocarbon backbone) regions. This amphiphilic nature influences its interaction with different types of organic solvents.

Based on available data, **diallyl maleate** exhibits the following solubility characteristics:

- Methanol: It is soluble in methanol.<sup>[4]</sup>

- Water: It is described as slightly soluble or sparingly soluble in water.[\[2\]](#)[\[4\]](#) Quantitative data indicates a water solubility of 151.2 mg/L at 25°C.[\[2\]](#)[\[3\]](#)[\[5\]](#)

While specific quantitative data for a wide range of common organic solvents is not readily available in the public domain, general principles of "like dissolves like" can be applied. Given its structure, **diallyl maleate** is expected to be soluble in a range of common organic solvents, particularly those with moderate polarity.

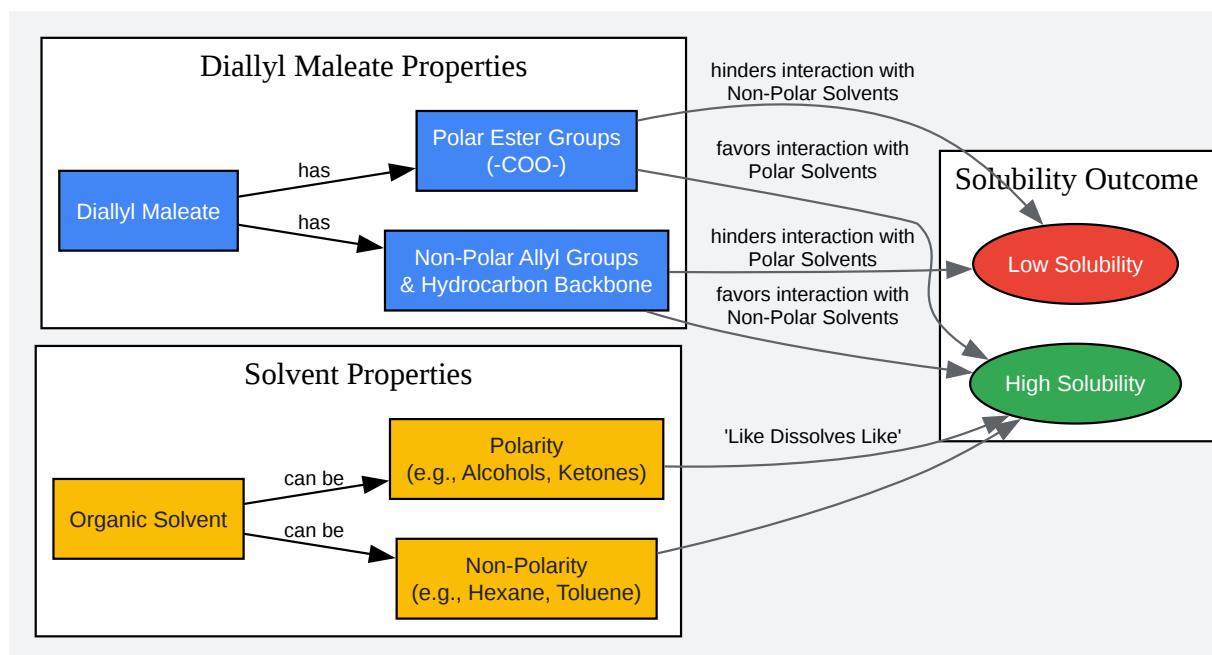
#### Solubility Data Summary

The following table summarizes the available quantitative and qualitative solubility data for **diallyl maleate**.

Solvent	Solubility	Temperature (°C)
Water	151.2 mg/L <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	25
Methanol	Soluble <a href="#">[4]</a>	Not Specified

#### Factors Influencing Solubility

The dissolution of **diallyl maleate** in an organic solvent is governed by the interplay of intermolecular forces between the solute and solvent molecules. The following diagram illustrates the key factors influencing this process.



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Caption: Logical diagram of factors influencing **diallyl maleate** solubility.

## Experimental Protocols for Solubility Determination

While the specific experimental protocols used to generate the cited data are not detailed in the search results, a general methodology for determining the solubility of a liquid like **diallyl maleate** in an organic solvent can be described. The isothermal equilibrium method is a common approach.

### General Protocol: Isothermal Equilibrium Method

- **Preparation of Saturated Solution:** An excess amount of **diallyl maleate** is added to a known volume of the selected organic solvent in a sealed, thermostatted vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker) at a constant, controlled temperature for a sufficient period to ensure that equilibrium is reached. This period can range from several hours to days, depending on the system.

- **Phase Separation:** After equilibration, the agitation is stopped, and the mixture is allowed to stand undisturbed at the same constant temperature for a period to allow for the complete separation of the undissolved solute from the saturated solution. Centrifugation can be used to accelerate this process.
- **Sampling and Analysis:** A known volume or mass of the clear, saturated supernatant is carefully withdrawn. The concentration of **diallyl maleate** in the sample is then determined using a suitable analytical technique, such as:
  - **Gas Chromatography (GC):** A highly effective method for quantifying volatile and semi-volatile organic compounds. A calibration curve is first generated using standard solutions of known **diallyl maleate** concentrations.
  - **High-Performance Liquid Chromatography (HPLC):** Suitable for non-volatile compounds and can be adapted for **diallyl maleate**.
  - **Gravimetric Analysis:** The solvent from a known mass of the saturated solution is evaporated, and the mass of the remaining **diallyl maleate** residue is determined. This method is simpler but may be less accurate.
- **Calculation:** The solubility is then calculated and typically expressed in units such as grams per 100 mL of solvent ( g/100 mL), moles per liter (mol/L), or mass fraction.

This entire process is repeated at different temperatures to determine the temperature dependence of solubility.

## Conclusion

**Diallyl maleate** is a versatile chemical intermediate whose utility is closely linked to its solubility characteristics. It is soluble in methanol and sparingly soluble in water.<sup>[2][3][4][5]</sup> For other organic solvents, its amphiphilic nature suggests a broad range of miscibility, particularly with solvents of moderate polarity. The provided general experimental protocol offers a foundational method for researchers to quantitatively determine the solubility of **diallyl maleate** in specific solvents relevant to their work, ensuring optimized conditions for their chemical processes.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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